

M-Cresol-D7: A Technical Guide for Advanced Research Applications

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Compound of Interest

Compound Name: M-Cresol-D7

CAS No.: 202325-51-7

Cat. No.: B580147

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This guide provides an in-depth exploration of **M-Cresol-D7** (3-Methylphenol-d7), a deuterated analog of m-cresol. Designed for researchers, scientists, and professionals in drug development, this document delves into the chemical properties, structure, and practical applications of this stable isotope-labeled compound, with a focus on its pivotal role in analytical chemistry and metabolic studies.

Introduction: The Significance of Deuteration in Scientific Research

Deuterium, a stable isotope of hydrogen, has become an invaluable tool in modern drug discovery and development. The substitution of hydrogen with deuterium can subtly yet significantly alter the physicochemical properties of a molecule. This modification, known as deuteration, is particularly impactful in modulating a drug's metabolic fate. The carbon-deuterium (C-D) bond is stronger than the carbon-hydrogen (C-H) bond, leading to a higher energy barrier for bond cleavage. This phenomenon, termed the Kinetic Isotope Effect (KIE), can slow down metabolic processes that involve the breaking of a C-H bond, a common step in drug metabolism mediated by enzymes like the cytochrome P450 family.

This alteration of metabolic pathways can offer several advantages in drug development, including:

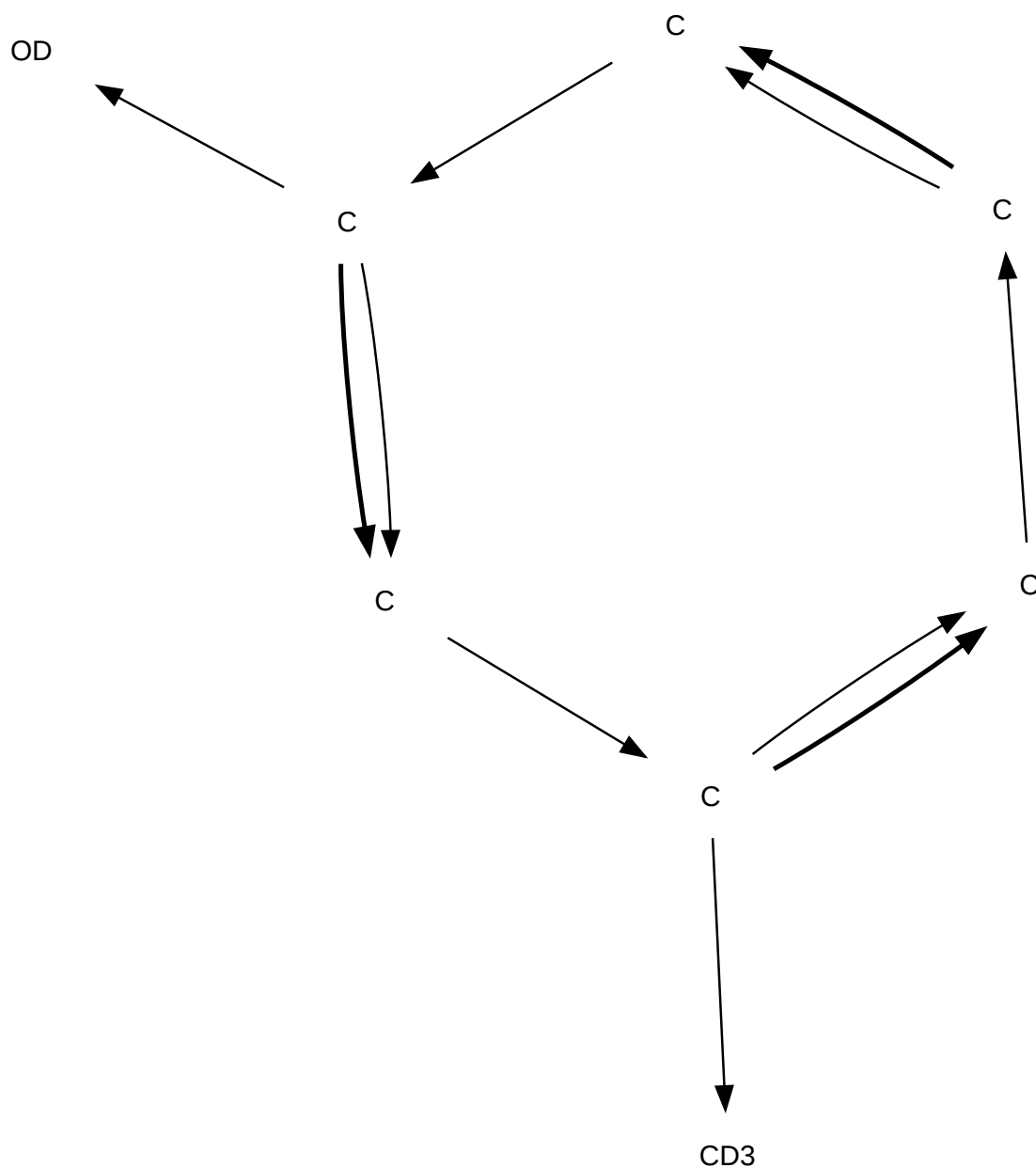
- **Improved Pharmacokinetic Profiles:** Slower metabolism can lead to a longer drug half-life, potentially reducing dosing frequency and improving patient compliance.
- **Reduced Formation of Toxic Metabolites:** By altering metabolic routes, deuteration can decrease the production of harmful byproducts.
- **Enhanced Therapeutic Efficacy:** A longer duration of action can lead to improved drug performance.

M-Cresol-D7 serves as a prime example of the practical application of deuteration, primarily as an internal standard in analytical methodologies.

Chemical Structure and Physicochemical Properties

M-Cresol-D7 is a stable isotope-labeled analog of m-cresol where all seven hydrogen atoms on the aromatic ring and the methyl group have been replaced by deuterium. The hydroxyl group can also be deuterated (OD form), which enhances its isotopic stability by preventing hydrogen-deuterium exchange in protic solvents.

Structure of **M-Cresol-D7** (OD form):



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Caption: Chemical structure of **M-Cresol-D7** (OD form).

Physicochemical Properties

The table below summarizes the key physicochemical properties of **M-Cresol-D7** and its non-deuterated counterpart, m-cresol.

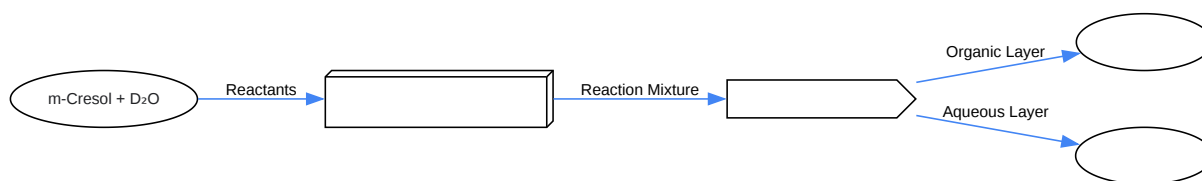
Property	M-Cresol-D7	m-Cresol
Molecular Formula	C ₇ D ₇ OD	C ₇ H ₈ O
Molecular Weight	115.18 g/mol	108.14 g/mol
CAS Number	202325-51-7	108-39-4
Appearance	-	Colorless to yellowish liquid
Boiling Point	-	202.8 °C
Melting Point	-	11 °C
Density	-	1.034 g/cm ³
Solubility in Water	-	2.35 g/100 mL at 20 °C

Synthesis of M-Cresol-D7

The synthesis of deuterated aromatic compounds like **M-Cresol-D7** typically involves a hydrogen-deuterium (H-D) exchange reaction. This process is generally carried out by treating the non-deuterated organic compound with a deuterium source, such as heavy water (D₂O), under high temperature and pressure.

Modern synthesis methods may employ microwave irradiation in a flow-type reactor to improve reaction efficiency and production throughput. This approach allows for better control over reaction conditions and facilitates a more straightforward separation of the deuterated product.

The general workflow for the synthesis of **M-Cresol-D7** can be visualized as follows:



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Caption: Generalized workflow for the synthesis of **M-Cresol-D7**.

Applications in Research and Development

The primary application of **M-Cresol-D7** is as a stable isotope-labeled internal standard for quantitative analysis using mass spectrometry (MS) techniques, such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Internal Standard in Mass Spectrometry

In quantitative MS, an internal standard is a compound with similar chemical and physical properties to the analyte of interest, which is added in a known amount to the sample. Deuterated compounds are ideal internal standards because they have nearly identical chromatographic retention times and ionization efficiencies as their non-deuterated counterparts, but can be distinguished by their higher mass. This allows for the correction of variations in sample preparation, injection volume, and instrument response, leading to more accurate and precise quantification.

The use of **M-Cresol-D7** as an internal standard provides a distinct mass shift of +7 atomic mass units (amu) compared to m-cresol, enabling clear differentiation in the mass spectrometer.

Metabolic and Pharmacokinetic Studies

Understanding the metabolism of m-cresol is crucial for interpreting toxicological data and for its application in drug development. m-Cresol is known to be metabolized in the liver, primarily through oxidation by the cytochrome P450 enzyme system, followed by conjugation with glucuronic acid or sulfate. The resulting metabolites are then excreted in the urine.

The use of **M-Cresol-D7** in metabolic studies can help to elucidate these pathways. By tracking the deuterated metabolites, researchers can gain a clearer understanding of the metabolic fate of m-cresol.

Analytical Methodologies: A Practical Protocol

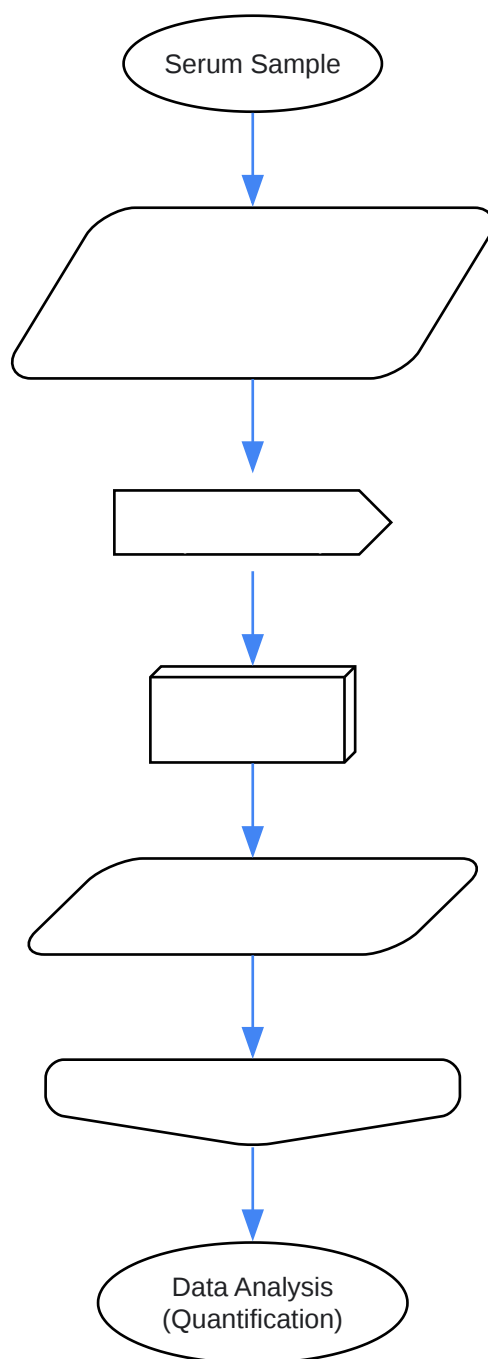
The following is a representative protocol for the quantification of m-cresol in a biological matrix using **M-Cresol-D7** as an internal standard with LC-MS/MS.

Experimental Protocol: Quantification of m-Cresol in Serum

- Sample Preparation:
 - To 100 μ L of serum, add 10 μ L of **M-Cresol-D7** internal standard solution (concentration to be optimized based on expected analyte levels).
 - Add 300 μ L of acetonitrile to precipitate proteins.
 - Vortex for 1 minute and centrifuge at 10,000 x g for 10 minutes.
 - Transfer the supernatant to a clean vial for LC-MS/MS analysis.
- LC-MS/MS Conditions:
 - LC System: A standard high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
 - Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m particle size).
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Gradient: A suitable gradient to separate m-cresol from other matrix components (e.g., 5% to 95% B over 5 minutes).
 - Flow Rate: 0.4 mL/min.
 - Injection Volume: 5 μ L.
 - MS System: A triple quadrupole mass spectrometer.
 - Ionization Mode: Electrospray ionization (ESI), negative mode.

- MS/MS Transitions:
 - m-Cresol: Precursor ion (Q1) m/z 107 -> Product ion (Q3) m/z 92 (indicative of loss of a methyl group).
 - **M-Cresol-D7**: Precursor ion (Q1) m/z 114 -> Product ion (Q3) m/z 96 (indicative of loss of a deuterated methyl group).

The workflow for this analytical method can be summarized as follows:



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Caption: Workflow for the quantification of m-cresol using **M-Cresol-D7**.

Safety and Handling

M-Cresol-D7 should be handled with the same precautions as its non-deuterated counterpart. m-Cresol is a toxic and corrosive substance that can cause severe skin burns and eye

damage. It is also harmful if swallowed or in contact with skin. Always consult the Safety Data Sheet (SDS) before handling this compound and use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work in a well-ventilated area or a fume hood.

Conclusion

M-Cresol-D7 is a powerful tool for researchers in analytical chemistry and drug development. Its use as a stable isotope-labeled internal standard enables highly accurate and precise quantification of m-cresol in complex biological matrices. Understanding the principles of deuteration and the analytical methodologies for its application is essential for leveraging the full potential of this compound in advancing scientific research.

References

- Development of Flow Synthesis Method for Deuterated Aromatic Compounds. Available at: [\[Link\]](#)
- Two main different technologies for m-cresol. (2020-06-15). Available at: [\[Link\]](#)
- US Patent US3091646A - Preparation of m-cresol by a dealkylation process.
- Safety Data Sheet: m-Cresol. Carl ROTH.
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